

Technical Guide: Phenacetin-d3 for CYP1A2 Bioanalysis

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Compound of Interest

Compound Name: Phenacetin-d3

CAS No.: 60902-27-4

Cat. No.: B127421

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Content Type: Technical Whitepaper & Operational Guide Subject: **Phenacetin-d3** (CAS 60902-27-4) Commercial Availability, Technical Specifications, and Bioanalytical Application.

Executive Summary

Phenacetin-d3 (N-(4-Ethoxyphenyl)acetamide-d3) is the critical stable isotope-labeled internal standard (SIL-IS) for the quantification of Phenacetin, the FDA-preferred probe substrate for Cytochrome P450 1A2 (CYP1A2) phenotyping.

This guide addresses the commercial landscape of **Phenacetin-d3**, distinguishing between isotopic isomers (Acetyl-d3 vs. Ethoxy-d5) to ensure experimental validity. It provides a vetted list of suppliers, technical specifications for "Certified Reference Material" (CRM) selection, and a self-validating LC-MS/MS protocol for CYP1A2 activity assays.

Part 1: Technical Specifications & Isomer Selection

The Criticality of Label Position

In bioanalysis, not all "**Phenacetin-d3**" reagents are functionally identical. The position of the deuterium label dictates the utility of the standard, particularly in metabolic stability assays.

- Target Compound: **Phenacetin-d3** (Acetyl-d3)
- CAS Number: 60902-27-4^[1]^[2]^[3]

- Chemical Structure:
- Mechanism: The deuterium label is located on the acetyl group.
- Bioanalytical Advantage: When Phenacetin undergoes O-deethylation by CYP1A2 to form Paracetamol (Acetaminophen), the acetyl group remains intact. Consequently, the metabolite retains the label (forming Paracetamol-d3). This allows for mechanistic tracking, although distinct internal standards (e.g., Paracetamol-d4) are recommended for absolute quantification of the metabolite.

Contrast with Phenacetin-d5 (Ethoxy-d5):

- CAS: 69323-74-6
- Limitation: The label is on the ethoxy group (). Upon metabolism by CYP1A2, the label is lost as deuterated acetaldehyde. This isomer is suitable only for quantifying parent Phenacetin, not for tracking metabolic fate.

Critical Quality Attributes (CQAs)

When sourcing **Phenacetin-d3**, the following specifications are non-negotiable for GLP (Good Laboratory Practice) compliance:

Attribute	Specification	Rationale
Chemical Purity	> 98%	Impurities (e.g., p-phenetidine) can cause ion suppression or source contamination.
Isotopic Enrichment	> 99 atom % D	Low enrichment leads to "cross-talk" (signal contribution) in the unlabeled analyte channel (M+0), biasing quantitation at the Lower Limit of Quantitation (LLOQ).
Form	Solid / Neat	Solutions (e.g., 1 mg/mL in MeOH) are convenient but prone to concentration errors due to solvent evaporation during storage.
Isotopic Distribution	< 0.5% D0	The presence of unlabeled Phenacetin (D0) in the IS directly falsifies the analyte concentration.

Part 2: Commercial Availability & Supplier Landscape

The following suppliers have been verified for the Acetyl-d3 isomer (CAS 60902-27-4). Researchers must verify the specific CAS before purchase, as "**Phenacetin-d3**" is often used colloquially for other isomers.

Primary Suppliers (Verified CAS 60902-27-4)

Supplier	Product Grade	Catalog / Ref	Notes
Santa Cruz Biotechnology	Analytical Standard	sc-219584	Explicitly lists CAS 60902-27-4.[1] Good availability for R&D scale (10mg - 50mg).
Toronto Research Chemicals (TRC)	Reference Standard	P295202	TRC specializes in complex isotopes. High batch-to-batch consistency.
C/D/N Isotopes	Isotope Standard	D-5369	Canadian supplier. Often re-sold by larger distributors. High isotopic purity (>99.4%).[4]
Sigma-Aldrich (Merck)	Analytical Standard	Check Isotec	Often lists under "Stable Isotopes" division. Verify CAS, as they also sell the d5 variant.
OM Scientific	Custom Synthesis	OM_5188	Good for bulk custom synthesis if >1g is required for large clinical trials.

Regulatory Considerations (CRM vs. Analytical Standard)

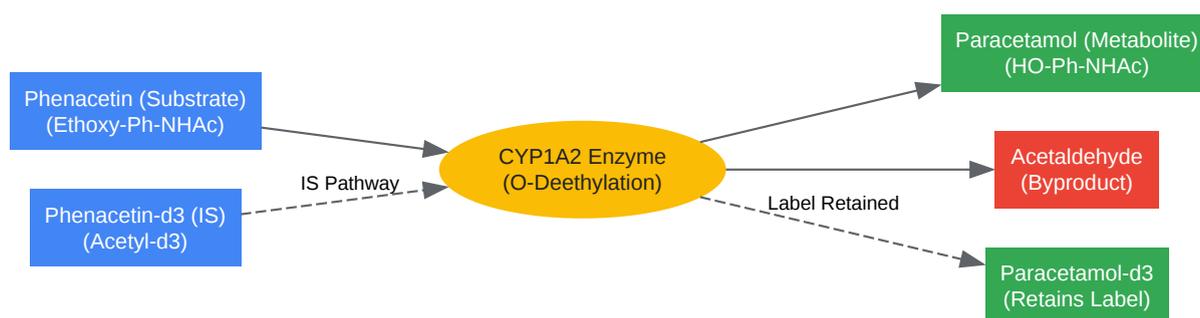
- For Discovery/Pre-clinical: "Analytical Standard" grade (>98% purity) is sufficient.
- For Clinical (Phase I-III): ISO 17034 "Certified Reference Material" (CRM) is preferred. If a CRM is unavailable for the D3 isotope, a Certificate of Analysis (CoA) with detailed purity/identity characterization (H-NMR, MS, HPLC) is mandatory to support regulatory filings.

Part 3: CYP1A2 Probe Assay Protocol

This protocol utilizes **Phenacetin-d3** as the Internal Standard for the quantification of Phenacetin in human plasma or liver microsomes (HLM).

Metabolic Pathway Visualization

The following diagram illustrates the CYP1A2-mediated O-deethylation and the fate of the deuterium label.



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Figure 1: CYP1A2 O-deethylation pathway. Note that the Acetyl-d3 label (CAS 60902-27-4) is retained in the primary metabolite, unlike the Ethoxy-d5 label.

LC-MS/MS Method Parameters

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Thermo Altis).

Ionization: Electrospray Ionization (ESI), Positive Mode.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Role
Phenacetin	180.1	110.1	25	Analyte
Phenacetin-d3	183.1	113.1	25	Internal Standard
Paracetamol	152.1	110.1	22	Metabolite

Note: The mass shift of +3 Da is sufficient to avoid isotopic overlap from natural Carbon-13 abundance in the unlabeled parent, provided the concentration range is within 3 orders of magnitude.

Sample Preparation Workflow (Protein Precipitation)

- Stock Preparation: Dissolve **Phenacetin-d3** in 100% Methanol to yield 1 mg/mL. Store at -20°C.
- Working IS Solution: Dilute Stock to 500 ng/mL in 50:50 Methanol:Water.
- Extraction:
 - Aliquot 50 µL Plasma/Microsomal incubate.
 - Add 200 µL Working IS Solution (Cold Acetonitrile containing **Phenacetin-d3**).
 - Vortex (5 min) -> Centrifuge (4000g, 10 min, 4°C).
 - Inject 5 µL of supernatant.

Part 4: Troubleshooting & Self-Validation

To ensure "Trustworthiness" (E-E-A-T), the assay must be self-validating. Perform the following checks:

The "Zero-Blank" Test (Cross-Talk Check)

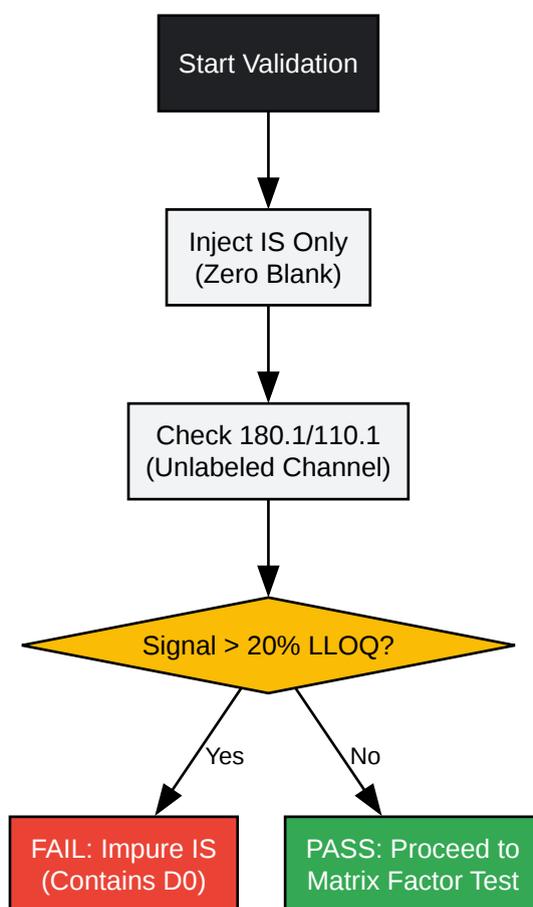
Inject the Working IS Solution alone (without analyte). Monitor the transition for unlabeled Phenacetin (180.1 -> 110.1).

- Acceptance Criteria: The area response in the unlabeled channel must be < 20% of the LLOQ response.
- Failure Cause: If signal is high, your **Phenacetin-d3** contains significant D0 impurity (check CoA for isotopic enrichment <99%).

Deuterium Isotope Effect

Deuterated compounds may elute slightly earlier than their non-deuterated counterparts on C18 columns.

- Observation: **Phenacetin-d3** may elute 0.05 - 0.1 min earlier than Phenacetin.
- Impact: In high-throughput gradients, ensure the integration window covers both peaks. The co-elution is necessary for the IS to compensate for matrix effects (ion suppression).



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Figure 2: Logic flow for validating Isotopic Purity before assay commencement.

References

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Sources

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